

In-Depth Technical Guide to the Safety and Handling of Cadion Powder

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Compound of Interest

Compound Name: Cadion

Cat. No.: B1417142

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Cadion** powder, a diazoamino compound also known as 1-(4-Nitrophenyl)-3-(4-phenylazophenyl)triazene. The following sections detail the substance's properties, associated hazards, handling procedures, and emergency protocols, adhering to stringent data presentation and visualization requirements for a scientific audience.

Substance Identification and Properties

Cadion is an organic compound used in laboratory settings. A clear understanding of its physical and chemical properties is fundamental to its safe handling.

Table 1: Physical and Chemical Properties of **Cadion** Powder

Property	Value	Reference(s)
Chemical Name	1-(4-Nitrophenyl)-3-(4-phenylazophenyl)triazene	Echemi.com
Synonyms	Cadion, 4-Nitrodiazoaminoazobenzene	Echemi.com
CAS Number	5392-67-6	Chemos GmbH&Co.KG
Molecular Formula	C18H14N6O2	Echemi.com
Molecular Weight	346.34 g/mol	Suvchem Laboratory Chemicals
Appearance	Deep brown to ochre amorphous powder	Loba Chemie, ChemicalBook
Melting Point	189 - 197 °C (decomposes)	Chemos GmbH&Co.KG, ChemicalBook
Solubility	Insoluble in water	Chemos GmbH&Co.KG
Density	1.3 g/cm ³	Echemi.com

Hazard Identification and Classification

Cadion powder is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute oral toxicity and skin sensitization.

Table 2: GHS Hazard Classification for **Cadion** Powder

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram	Reference(s)
Acute Toxicity (Oral)	4	H302: Harmful if swallowed	Warning	Chemos GmbH&Co.K G, Echemi.com	
Skin Sensitization	1	H317: May cause an allergic skin reaction	Warning	Chemos GmbH&Co.K G, Echemi.com	

Health Effects

- Ingestion: Harmful if swallowed, may cause systemic effects.[\[1\]](#)[\[2\]](#)
- Skin Contact: May cause an allergic skin reaction upon repeated or prolonged contact.[\[1\]](#)[\[2\]](#)
- Eye Contact: May cause mild eye irritation.
- Inhalation: May be harmful if inhaled, potentially causing respiratory tract irritation.

Toxicological Data

The following table summarizes the available quantitative toxicological data for **Cadion** powder.

Table 3: Acute Toxicity Data for **Cadion** Powder

Route of Exposure	Species	Test	Value	Reference(s)
Oral	Rat	LD50	1500 - 1600 mg/kg	Otto Chemie Pvt Ltd, CADION CAS No 5392-67-6 - Safety Data Sheet
Dermal	Rabbit	LD50	2000 mg/kg	Otto Chemie Pvt Ltd

Experimental Protocols

The hazard classifications of **Cadion** powder are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity Testing (Based on OECD Guideline 420: Fixed Dose Procedure)

This method is designed to assess the acute toxic effects of a substance when administered orally at a fixed dose.

- Principle: The test involves a stepwise procedure where the substance is administered to animals of a single sex (typically female rats) at one of the fixed dose levels (5, 50, 300, 2000, or 5000 mg/kg). The initial dose is selected based on a sighting study to be a dose expected to produce some signs of toxicity without causing mortality.
- Animal Model: Young, healthy, nulliparous, and non-pregnant female rats are used. The animals are fasted prior to dosing.
- Procedure:
 - A single animal is initially dosed.
 - If the animal survives, four additional animals are dosed sequentially at the same level.

- If the initial animal dies, the next lower fixed dose level is used for a new group of animals.
- Animals are observed for a period of at least 14 days for signs of toxicity, including changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
- Data Analysis: The test allows for the classification of the substance into a GHS category based on the observed toxicity and mortality at the fixed dose levels.

Skin Sensitization Testing (Based on OECD Guideline 406: Skin Sensitisation - Guinea Pig Maximization Test)

This protocol is used to determine the potential of a substance to induce a delayed-type hypersensitivity reaction (skin sensitization).

- Principle: The test consists of two phases: an induction phase and a challenge phase. In the induction phase, the test substance is administered to the guinea pig to induce an immune response. In the challenge phase, the animal is exposed to a lower concentration of the substance to determine if a sensitized reaction occurs.
- Animal Model: Young, healthy adult albino guinea pigs are used.
- Procedure:
 - Induction Phase:
 - Intradermal injections of the test substance (with and without adjuvant) are administered into the shoulder region.
 - One week later, a topical application of the test substance is applied to the same area.
 - Challenge Phase:
 - Two weeks after the induction phase, a non-irritating concentration of the test substance is applied topically to a naive site on the animal's flank.
 - The challenge sites are observed for erythema and edema at 24 and 48 hours after patch removal.

- **Data Analysis:** The incidence and severity of the skin reactions in the test group are compared to a control group to determine the sensitizing potential of the substance.

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of **Cadion** powder.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:**
 - Wear impervious protective gloves (e.g., nitrile rubber).
 - Wear a lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** If dust generation is likely and ventilation is inadequate, use a NIOSH-approved particulate respirator (e.g., N95).

Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools.
- Prevent fire caused by electrostatic discharge.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.

Storage Conditions

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as acids and oxidizing agents.

Reactivity and Stability

Understanding the reactivity of **Cadion** powder is essential to prevent hazardous reactions.

- Chemical Stability: Stable under recommended storage conditions.[\[2\]](#)
- Incompatible Materials: Avoid contact with strong acids and oxidizing agents.[\[2\]](#)
- Hazardous Decomposition Products: Thermal decomposition may produce carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[2\]](#)
- Hazardous Reactions: No known hazardous reactions under normal conditions.[\[1\]](#) However, diazoamino compounds can be unstable and may decompose upon heating or exposure to strong acids.

Exposure Controls

As of the date of this document, no specific Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PEL) or Time-Weighted Averages (TWA), have been established for **Cadion** powder. In the absence of specific limits, it is prudent to handle **Cadion** powder as a potent chemical agent, particularly due to its sensitizing properties. Engineering controls, such as the use of a chemical fume hood, should be the primary means of controlling exposure. For azo dyes, which share structural similarities, regulations in some jurisdictions limit the presence of certain hazardous aromatic amines in consumer products to below 30 mg/kg.

First-Aid Measures

In case of exposure, follow these first-aid procedures:

- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

- Skin Contact: Remove contaminated clothing. Wash skin with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If respiratory symptoms develop, seek medical attention.

Accidental Release and Disposal

Accidental Release

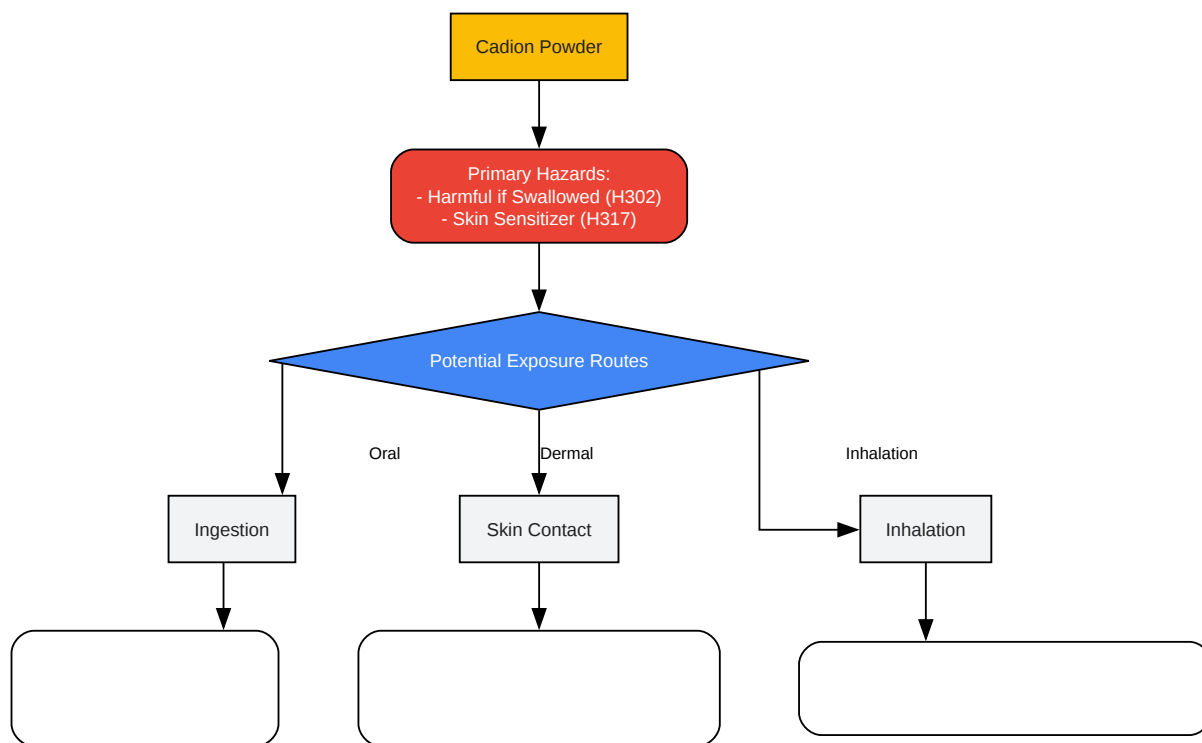
- Evacuate personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate PPE.
- Avoid generating dust.
- Carefully sweep or scoop up the spilled material and place it in a suitable, closed container for disposal.
- Clean the spill area thoroughly.

Disposal

Dispose of **Cadion** powder and its containers in accordance with local, regional, and national regulations. It may be necessary to treat it as hazardous waste.

Visualizations

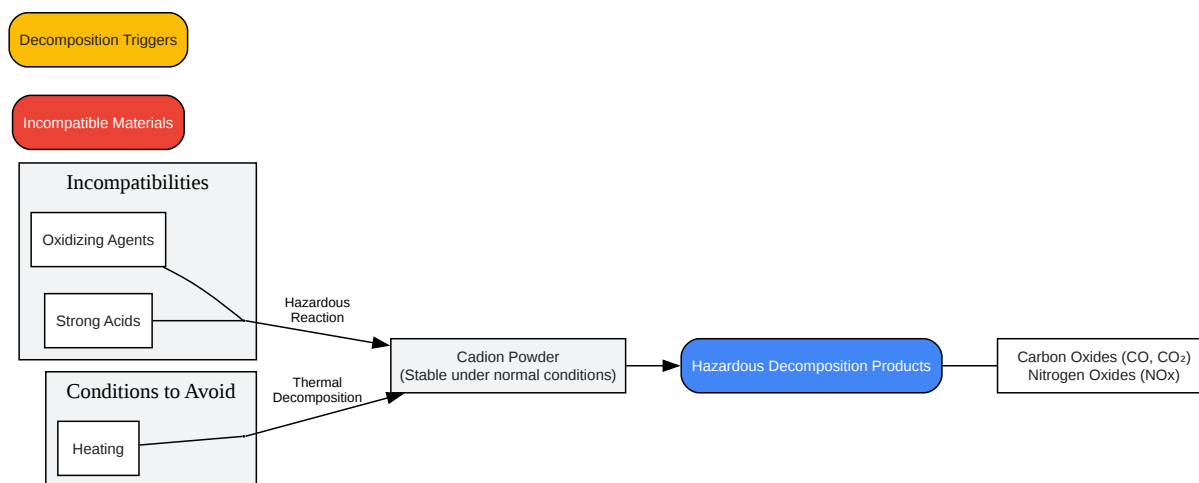
Hazard and Response Workflow



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Caption: Workflow for identifying **Cadion** powder hazards and corresponding first-aid responses.

Chemical Reactivity and Decomposition Pathway



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Caption: Reactivity profile of **Cadion** powder, highlighting incompatibilities and decomposition pathways.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Reactivity Profiles of Diazo Amides, Esters and Ketones in Transition Metal Free C-H Insertion Reactions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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